

# Field Application Techniques for Norazine: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norazine

Cat. No.: B3065111

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Norazine** is a pre-emergent herbicide belonging to the triazine class of chemicals.<sup>[1]</sup> Its primary mechanism of action is the inhibition of photosynthesis in susceptible weed species.<sup>[1]</sup> By blocking the electron transport chain within Photosystem II (PSII) in the chloroplasts, **Norazine** effectively halts the plant's ability to produce energy, leading to chlorosis, necrosis, and eventual death.<sup>[2][3][4]</sup> This document provides detailed application notes and protocols for the field use of **Norazine**, intended for research and developmental purposes. The information compiled is based on available data for **Norazine** and other closely related triazine herbicides, such as atrazine, due to the limited specific public data for **Norazine**.

## Data Presentation

### Table 1: General Application Rates for Triazine Herbicides (as a proxy for Norazine) in Corn

Soil Texture	Organic Matter Content	Application Rate (lbs ai/Acre)	Application Timing
Coarse (Sand, Loamy Sand, Sandy Loam)	< 3%	1.0 - 1.5	Pre-plant incorporated or Pre-emergence
Coarse (Sand, Loamy Sand, Sandy Loam)	> 3%	1.5 - 2.0	Pre-plant incorporated or Pre-emergence
Medium (Loam, Silt Loam, Silt)	< 3%	1.5 - 2.0	Pre-plant incorporated or Pre-emergence
Medium (Loam, Silt Loam, Silt)	> 3%	2.0 - 2.5	Pre-plant incorporated or Pre-emergence
Fine (Clay, Clay Loam, Silty Clay Loam)	< 3%	2.0 - 2.5	Pre-plant incorporated or Pre-emergence
Fine (Clay, Clay Loam, Silty Clay Loam)	> 3%	2.5	Pre-plant incorporated or Pre-emergence

Note: These are generalized rates for triazine herbicides like atrazine and should be adapted for **Norazine** based on small-scale trials.<sup>[5][6][7]</sup> Always consult the product label for specific instructions.

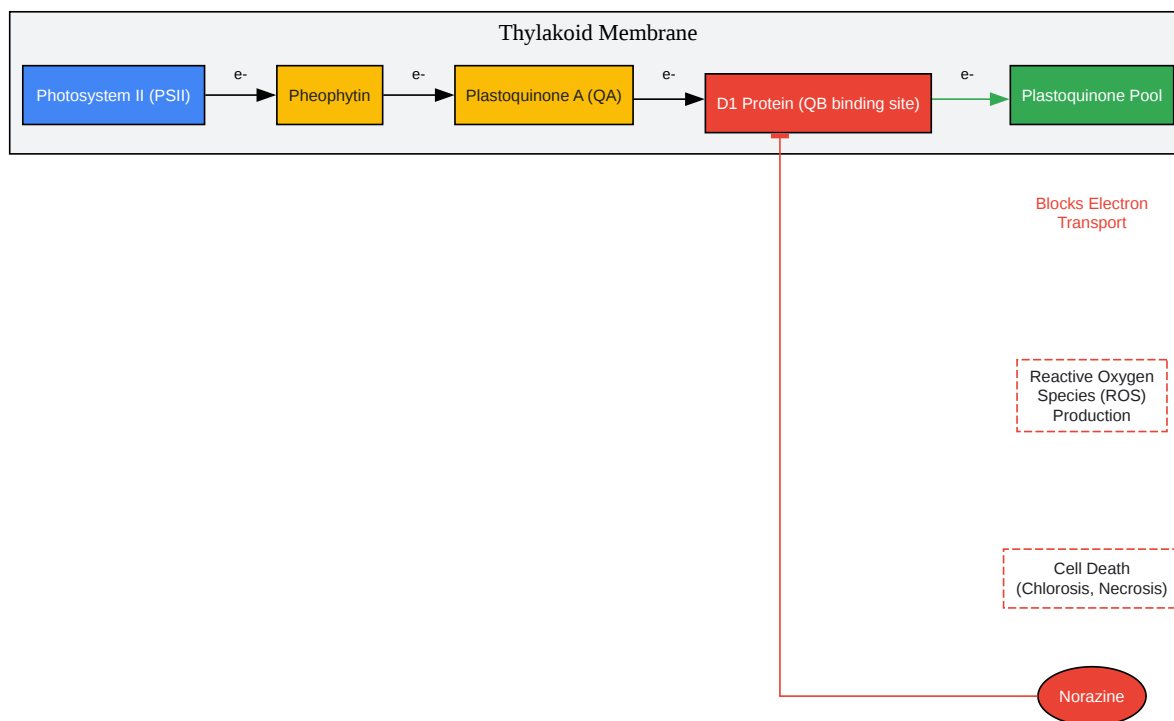
## Table 2: Weed Control Efficacy of Triazine Herbicides (as a proxy for Norazine)

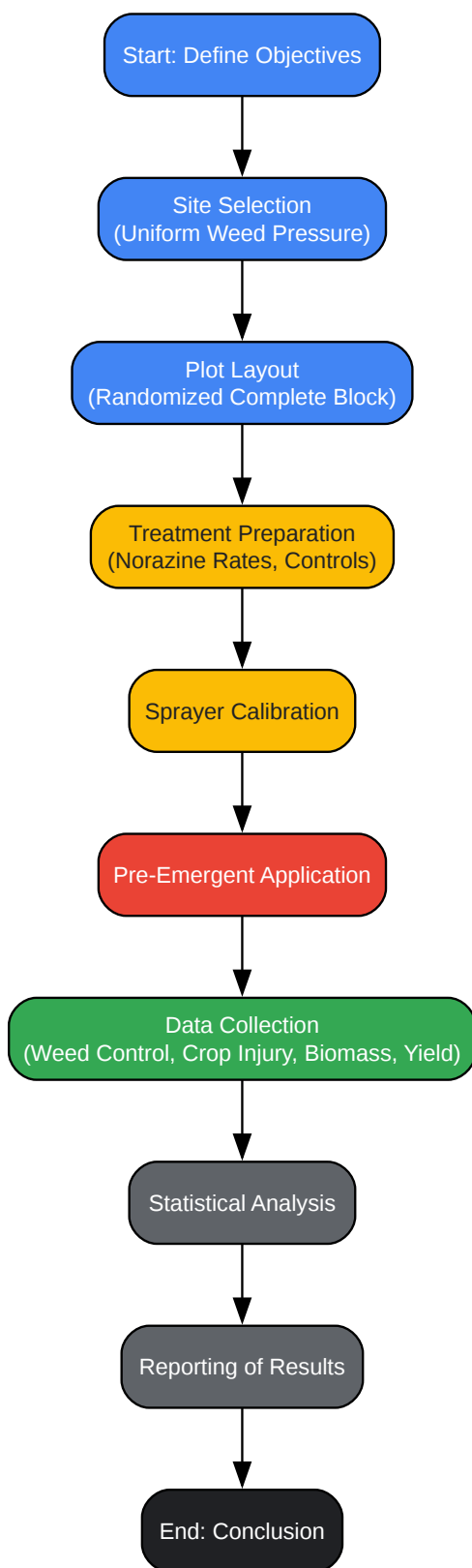
Weed Species (Common Name)	Scientific Name	Control Level
Broadleaf Weeds		
Pigweed (Redroot, Smooth)	Amaranthus spp.	Excellent
Lambsquarters, Common	Chenopodium album	Excellent
Ragweed, Common	Ambrosia artemisiifolia	Good
Ragweed, Giant	Ambrosia trifida	Fair to Good
Smartweed, Pennsylvania	Polygonum pensylvanicum	Good
Velvetleaf	Abutilon theophrasti	Good
Morningglory spp.	Ipomoea spp.	Fair
Cocklebur, Common	Xanthium strumarium	Fair
Grassy Weeds		
Foxtail (Giant, Green, Yellow)	Setaria spp.	Good
Barnyardgrass	Echinochloa crus-galli	Fair to Good
Crabgrass, Large	Digitaria sanguinalis	Fair
Fall Panicum	Panicum dichotomiflorum	Fair

Efficacy ratings are estimates and can be influenced by environmental conditions, weed size at application, and application rate.<sup>[8][9]</sup> E=Excellent (90-100% control), G=Good (80-89% control), F=Fair (70-79% control), P=Poor (<70% control).

## Signaling Pathway

The primary mode of action for **Norazine** and other triazine herbicides is the inhibition of the photosynthetic electron transport chain at Photosystem II (PSII).





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Norazine | 3004-71-5 [smolecule.com]
- 2. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 3. Inhibitors of Photosystem II | Herbicides That Act Through Photosynthesis - passel [passel2.unl.edu]
- 4. Photosystem II Inhibitors | Herbicide Symptoms [ucanr.edu]
- 5. Herbicide Treatment Table / Corn / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
- 6. uaex.uada.edu [uaex.uada.edu]
- 7. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 8. mwveguide.org [mwveguide.org]
- 9. Agronomy Table [extension.entm.purdue.edu]
- To cite this document: BenchChem. [Field Application Techniques for Norazine: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3065111#field-application-techniques-for-norazine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)